

Commercial Availability and Synthetic Utility of 3-Oxopentanenitrile: A Technical Guide

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Compound of Interest

Compound Name: 3-Oxopentanenitrile

Cat. No.: B1588766

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Introduction

3-Oxopentanenitrile, also known as propionylacetonitrile, is a versatile chemical intermediate belonging to the class of β -ketonitriles. Its unique molecular structure, featuring both a ketone and a nitrile functional group, makes it a valuable building block in organic synthesis. This technical guide provides an in-depth overview of the commercial availability of **3-Oxopentanenitrile**, detailed experimental protocols for its synthesis and use, and highlights its significance as a precursor for the development of various biologically active compounds.

Commercial Suppliers and Availability

3-Oxopentanenitrile is readily available from a range of commercial chemical suppliers. The product is typically offered in various quantities and purities to suit different research and development needs. Below is a summary of representative suppliers and their offerings. Pricing is subject to change and should be confirmed with the respective suppliers.

Supplier	Purity	Available Quantities
Acrotein ChemBio Inc	97%	1g
American Custom Chemicals Corporation	95.00%	5g
Apolloscientific	97%	5g, 25g
Fluorochem	96%	5g, 25g
Manchester Organics (Sigma-Aldrich)	97%	Inquire
Matrix Scientific	97%	1g, 5g, 25g
Santa Cruz Biotechnology	Inquire	Inquire
SynQuest Laboratories	Inquire	5g, 25g
TRC	Inquire	250mg
Usbiological	Inquire	250mg

Experimental Protocols

The synthesis of **3-Oxopentanenitrile** and its derivatives is well-documented in the chemical literature. The primary synthetic routes involve condensation reactions between an ester and a nitrile. The following protocols provide detailed methodologies for the synthesis of β -ketonitriles, which can be adapted for **3-Oxopentanenitrile**.

Protocol 1: Base-Catalyzed Condensation of an Ester and a Nitrile

This method describes the synthesis of a β -ketonitrile through the condensation of an ester with a nitrile using a strong base like sodium ethoxide or sodium hydride.

Materials:

- Ethyl propionate (or another suitable propionate ester)

- Acetonitrile
- Sodium ethoxide or Sodium hydride (NaH)
- Anhydrous solvent (e.g., Toluene, Diethyl ether)
- 1 M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate or sodium sulfate
- Round-bottom flask
- Reflux condenser
- Stirring apparatus
- Separatory funnel
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve ethyl propionate (1.0 eq) in the anhydrous solvent.
- **Base Addition:** If using sodium hydride, add it to the stirred solution. If using sodium ethoxide, add it portion-wise to the solution at 0 °C (ice bath). Allow the mixture to stir for 30 minutes to form the enolate.
- **Nitrile Addition:** Slowly add acetonitrile (1.0 eq) to the reaction mixture.
- **Reaction:** Allow the reaction to warm to room temperature and stir for 12-16 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) or Gas

Chromatography (GC). For some substrates, refluxing the mixture may be necessary to drive the reaction to completion.

- Work-up:
 - Cool the reaction mixture in an ice bath and quench the reaction by the slow addition of 1 M HCl until the solution is acidic.
 - Transfer the mixture to a separatory funnel and extract the aqueous layer with diethyl ether (3 x 50 mL).
 - Combine the organic layers and wash with saturated sodium bicarbonate solution (50 mL) and then brine (50 mL).
 - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator.
- Purification: Purify the crude product by vacuum distillation or column chromatography on silica gel to obtain the pure **3-Oxopentanenitrile**.

Protocol 2: Synthesis of 2-(p-chlorophenyl)-3-oxopentanenitrile

This protocol details the synthesis of a derivative of **3-Oxopentanenitrile**, which is a key intermediate in the synthesis of the antimalarial drug Pyrimethamine.^[1]

Materials:

- p-Chlorophenylacetonitrile
- Ethyl propionate
- Sodium methoxide
- Dioxane
- Methanol

- Sodium metal
- 30% Hydrochloric acid
- Reflux condenser
- Stirring apparatus

Procedure:

- **Preparation of Sodium Methoxide:** In a flask equipped with a reflux condenser, add 300 mL of dry methanol.^[1] Carefully add 15 g of sodium metal in small pieces through the condenser.^[1] Allow the reaction to proceed until all the sodium has reacted to form sodium methoxide.^[1]
- **Reaction Mixture:** Cool the sodium methoxide solution.^[1] In a separate container, dissolve 30 g of p-chlorophenylacetonitrile in 30 mL of ethyl propionate.^[1] Add this solution to the cooled sodium methoxide.^[1] Add enough dioxane to bring the total volume to approximately 300 mL.^[1]
- **Reflux:** Assemble a reflux condenser and gently heat the mixture until it starts to reflux.^[1] Continue heating for 2-3 hours.^[1]
- **Work-up:**
 - Cool the reaction mixture.^[1]
 - Add 1 liter of water to the reaction flask and stir to suspend the chemicals.^[1]
 - Add 100 mL of 30% hydrochloric acid and continue stirring for 10 minutes.^[1]
 - Allow the mixture to settle. The organic product will precipitate.^[1]
 - Separate the organic layer using a separatory funnel and wash it again with water for further purification.^[1]

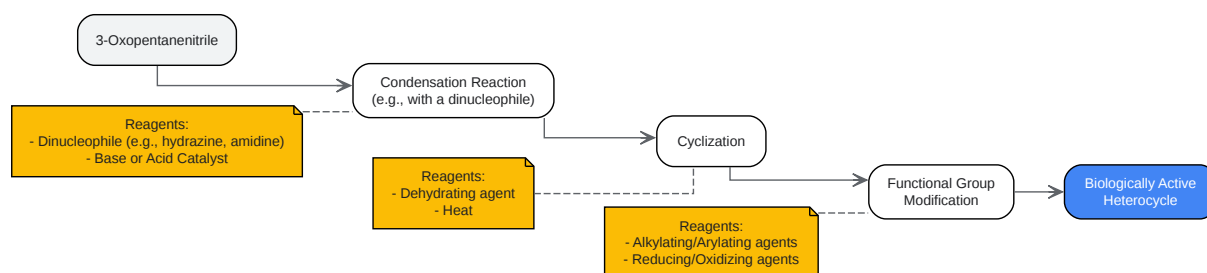
Role in Drug Discovery and Development

While **3-Oxopentanenitrile** itself is not typically the final active pharmaceutical ingredient (API), its derivatives are precursors to a wide array of biologically active molecules.[2] The β -ketonitrile motif is a versatile scaffold for the synthesis of various heterocyclic compounds, which are prevalent in medicinal chemistry.[2]

Derivatives of **3-Oxopentanenitrile** have been investigated for their potential as:

- Anti-cancer agents[2]
- Anti-inflammatory agents[2]
- Antiparasitic drugs, such as those used to treat malaria and leishmaniasis[1]

The following diagram illustrates a generalized synthetic workflow where **3-Oxopentanenitrile** is a key starting material for the synthesis of a hypothetical biologically active heterocyclic compound.



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Caption: Synthetic workflow for a biologically active heterocycle from **3-Oxopentanenitrile**.

Conclusion

3-Oxopentanenitrile is a commercially accessible and synthetically valuable building block for the development of complex organic molecules. Its utility in the synthesis of a diverse range of heterocyclic compounds underscores its importance in medicinal chemistry and drug discovery.

The experimental protocols provided in this guide offer a starting point for researchers to utilize this versatile intermediate in their synthetic endeavors. The continued exploration of the reactivity of **3-Oxopentanenitrile** and other β -ketonitriles is expected to lead to the discovery of novel therapeutic agents.

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